

# A Comprehensive Technical Guide to the Physical Properties of 15-Hydroxypentadecanoic Acid Lactone

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## Compound of Interest

Compound Name: 13-Hydroxy-oxacyclohexadecan-2-one

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## Introduction

15-Hydroxypentadecanoic acid lactone, a macrocyclic lactone, is a versatile molecule with significant applications in the fragrance and flavor industries. Also known by synonyms such as Pentadecanolide, Exaltolide®, and Cyclopentadecanolide, its characteristic musky scent has made it a valuable synthetic substitute for natural musk.[1][2] Beyond its olfactory properties, recent research has begun to explore the biological activities of related musk compounds, revealing interactions with key cellular signaling pathways. This technical guide provides an in-depth overview of the physical properties of 15-Hydroxypentadecanoic acid lactone, detailed experimental protocols for their determination, and an exploration of the signaling pathways influenced by the closely related compound, Muscone.

## Core Physical and Chemical Properties

The fundamental physical and chemical properties of 15-Hydroxypentadecanoic acid lactone are summarized in the tables below. These properties are crucial for its application in various formulations and for understanding its behavior in different environments.

**Table 1: General Properties of 15-Hydroxypentadecanoic Acid Lactone**

Property	Value	References
Chemical Name	oxacyclohexadecan-2-one	[3][4]
Synonyms	15-Pentadecanolide, Exaltolide, Cyclopentadecanolide	[2][5][6]
CAS Number	106-02-5	[3][5][7]
Molecular Formula	C <sub>15</sub> H <sub>28</sub> O <sub>2</sub>	[4][5][7]
Molecular Weight	240.38 g/mol	[3][8]
Appearance	White to pale yellow crystalline solid	[5][7][9]
Odor	Musky, sweet, animalic, powdery	[1][4][5]

**Table 2: Physicochemical Data of 15-Hydroxypentadecanoic Acid Lactone**

Property	Value	Conditions	References
Melting Point	34-38 °C	[8]	
Boiling Point	137 °C	at 2 mmHg	[7][8]
315 °C	at 760 mmHg	[5]	
Density	0.918 g/mL	at 25 °C	[8]
Refractive Index	1.4669	at 33 °C	[7]
Vapor Pressure	0.0003 hPa	at 20 °C	[7]
Flash Point	>110 °C		
Solubility	Soluble in alcohol and dipropylene glycol. Insoluble in water.	[10][11]	
Log P (o/w)	5.79	[7]	

## Experimental Protocols

The accurate determination of the physical properties of 15-Hydroxypentadecanoic acid lactone is essential for its quality control and application. Below are detailed methodologies for key experiments.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry 15-Hydroxypentadecanoic acid lactone is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a temperature probe.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range of these two temperatures.

## Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Sample Preparation:** A small amount of liquid 15-Hydroxypentadecanoic acid lactone (if melted) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued.
- **Measurement:** The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Solubility Determination (Shake-Flask Method)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

- **Sample Preparation:** An excess amount of solid 15-Hydroxypentadecanoic acid lactone is added to a known volume of the solvent (e.g., ethanol, water) in a flask.
- **Equilibration:** The flask is sealed and agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation or filtration.
- **Concentration Analysis:** The concentration of the lactone in the clear, saturated solution is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Reporting:** The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).

## Experimental and Logical Workflows

The following diagrams, generated using the DOT language, illustrate key experimental and logical workflows related to 15-Hydroxypentadecanoic acid lactone.



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Caption: Synthesis and Purification Workflow for 15-Pentadecanolide.

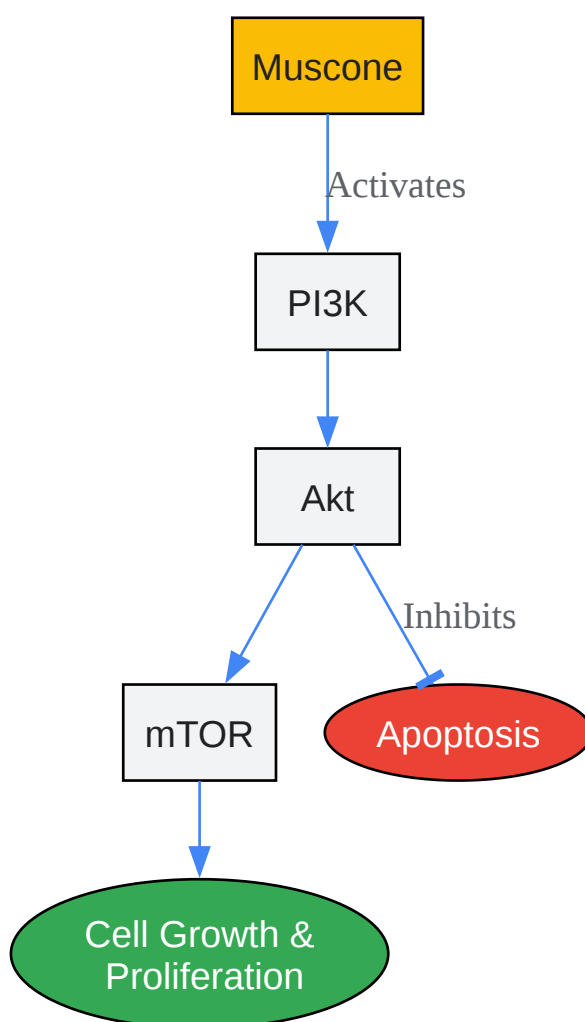
## Signaling Pathway Involvement

While 15-Hydroxypentadecanoic acid lactone itself is primarily studied for its fragrance properties, the closely related and structurally similar compound, Muscone (3-methylcyclopentadecanone), has been shown to modulate several key intracellular signaling

pathways. These findings suggest potential pharmacological applications for this class of macrocyclic compounds.

## Muscone's Influence on the PI3K/Akt/mTOR Pathway

The PI3K/Akt/mTOR pathway is a crucial signaling cascade that regulates cell growth, proliferation, survival, and metabolism.[10] Dysregulation of this pathway is implicated in various diseases, including cancer and diabetes. Studies have shown that Muscone can modulate this pathway, suggesting a potential therapeutic role.[4]

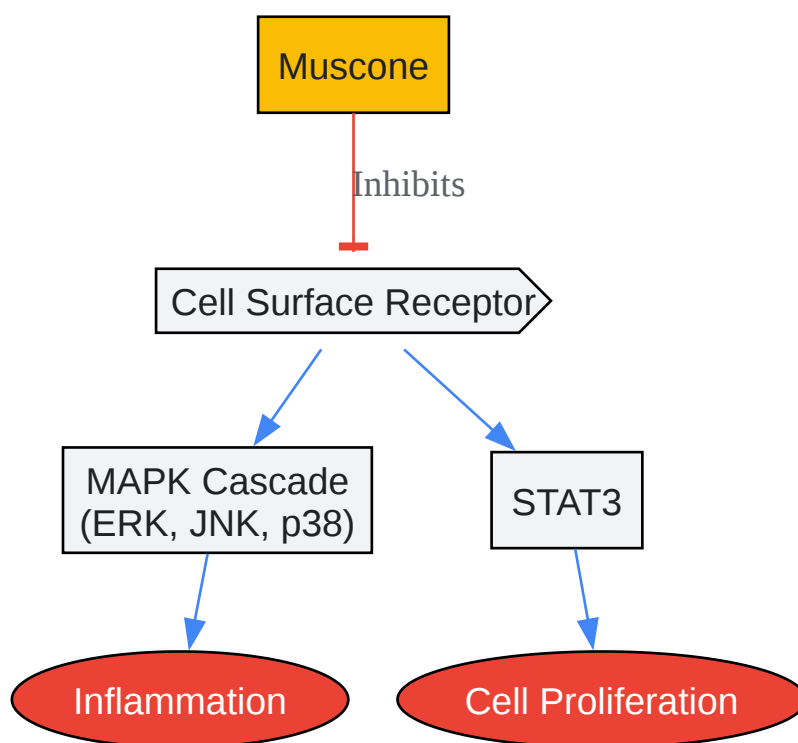


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Caption: Muscone's modulation of the PI3K/Akt/mTOR signaling pathway.

## Muscone's Role in MAPK and STAT3 Signaling

The Mitogen-Activated Protein Kinase (MAPK) and Signal Transducer and Activator of Transcription 3 (STAT3) pathways are critical in regulating inflammation, cell proliferation, and survival. Muscone has been found to inhibit the activation of these pathways, which may contribute to its anti-inflammatory and cardioprotective effects.[9]

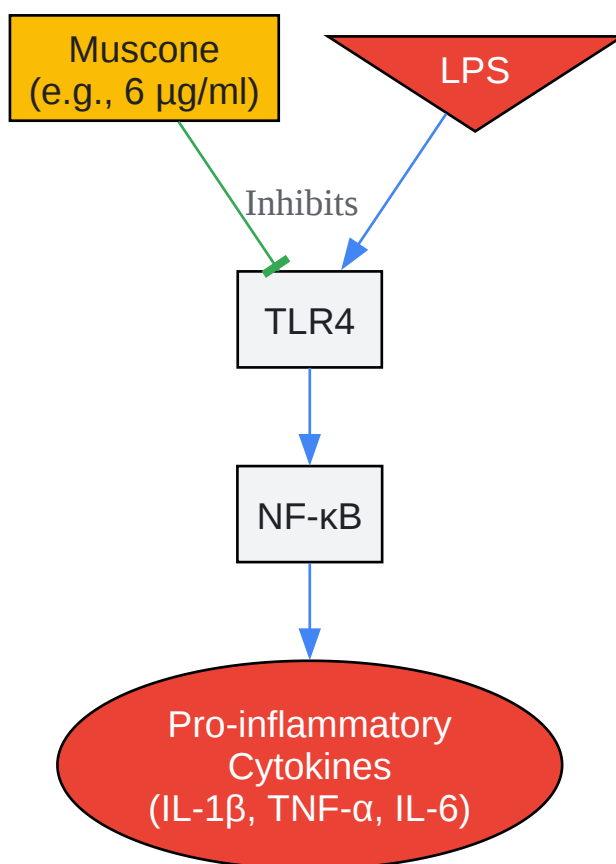


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Caption: Inhibitory effect of Muscone on MAPK and STAT3 signaling pathways.

## Muscone's Impact on the NF- $\kappa$ B Signaling Pathway

The Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway is a key regulator of the immune and inflammatory responses. Muscone has been demonstrated to suppress the activation of the NF- $\kappa$ B pathway, thereby reducing the production of pro-inflammatory cytokines. For instance, in one study, 6  $\mu$ g/ml of muscone significantly suppressed the lipopolysaccharide (LPS)-induced increase in IL-1 $\beta$ , TNF- $\alpha$ , and IL-6 in bone marrow-derived macrophages.[7]



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Caption: Muscone's inhibition of the NF-κB signaling pathway.

## Conclusion

15-Hydroxypentadecanoic acid lactone is a molecule of significant industrial importance, with well-defined physical properties that are critical to its function. The methodologies for determining these properties are well-established and ensure the quality and consistency of the compound. Furthermore, the emerging research into the biological activities of the related compound, Muscone, opens up new avenues for the potential application of this class of macrocyclic lactones in the fields of medicine and drug development. The modulation of key signaling pathways such as PI3K/Akt/mTOR, MAPK, STAT3, and NF-κB suggests that these molecules may have therapeutic potential beyond their current use as fragrance compounds. Further research is warranted to fully elucidate the mechanisms of action and therapeutic efficacy of 15-Hydroxypentadecanoic acid lactone and its derivatives.



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